

foundational studies of vanadium species on titania supports

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Compound of Interest

Compound Name: Vanadium-titanium

Cat. No.: B8517020

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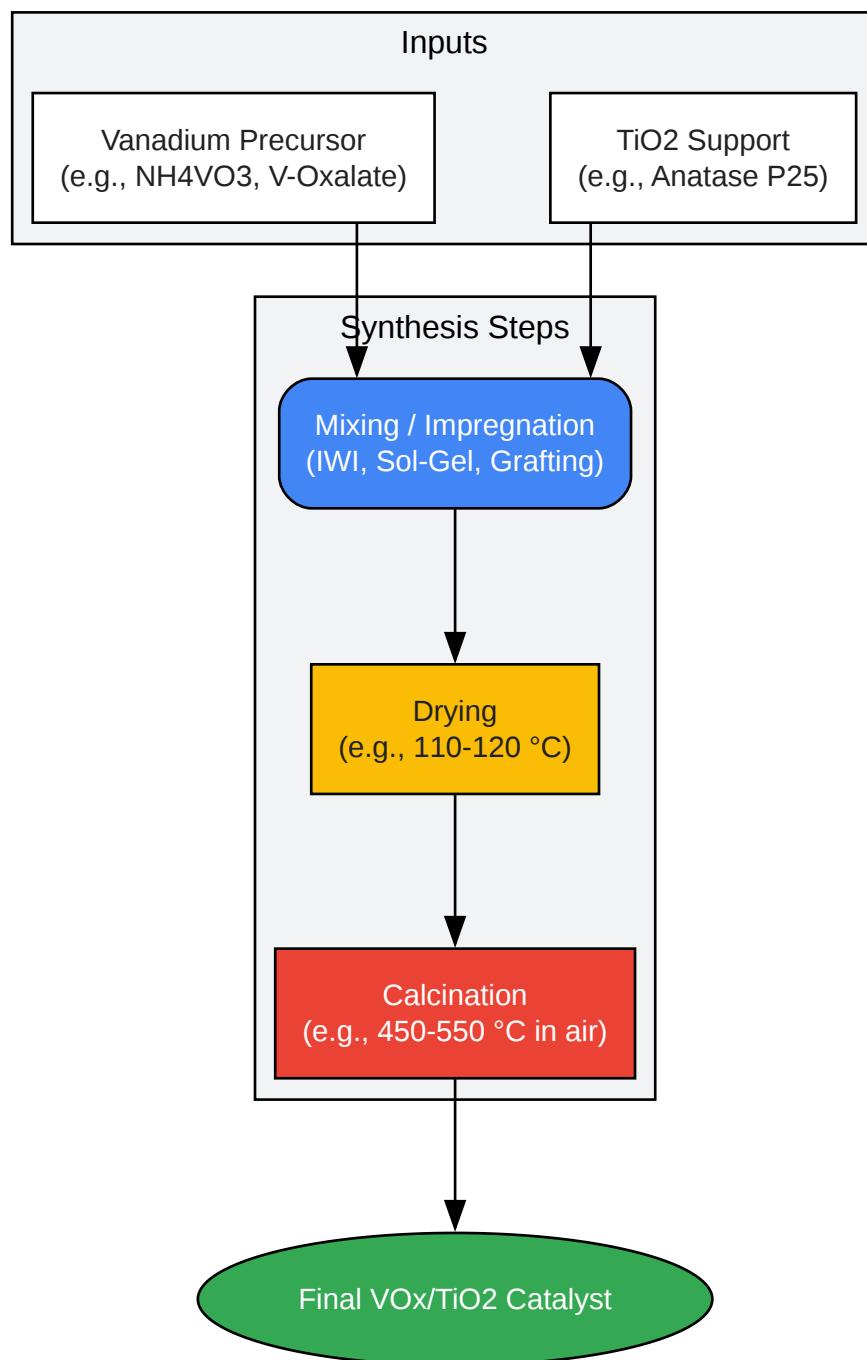
Synthesis of VO_x/TiO₂ Catalysts

The method of preparation significantly influences the dispersion of vanadium species on the titania support, which in turn dictates the catalyst's performance.[1][6] The goal of synthesis is typically to achieve a high dispersion of the active vanadia phase, often as a two-dimensional monolayer, to maximize the number of active sites.[4][7]

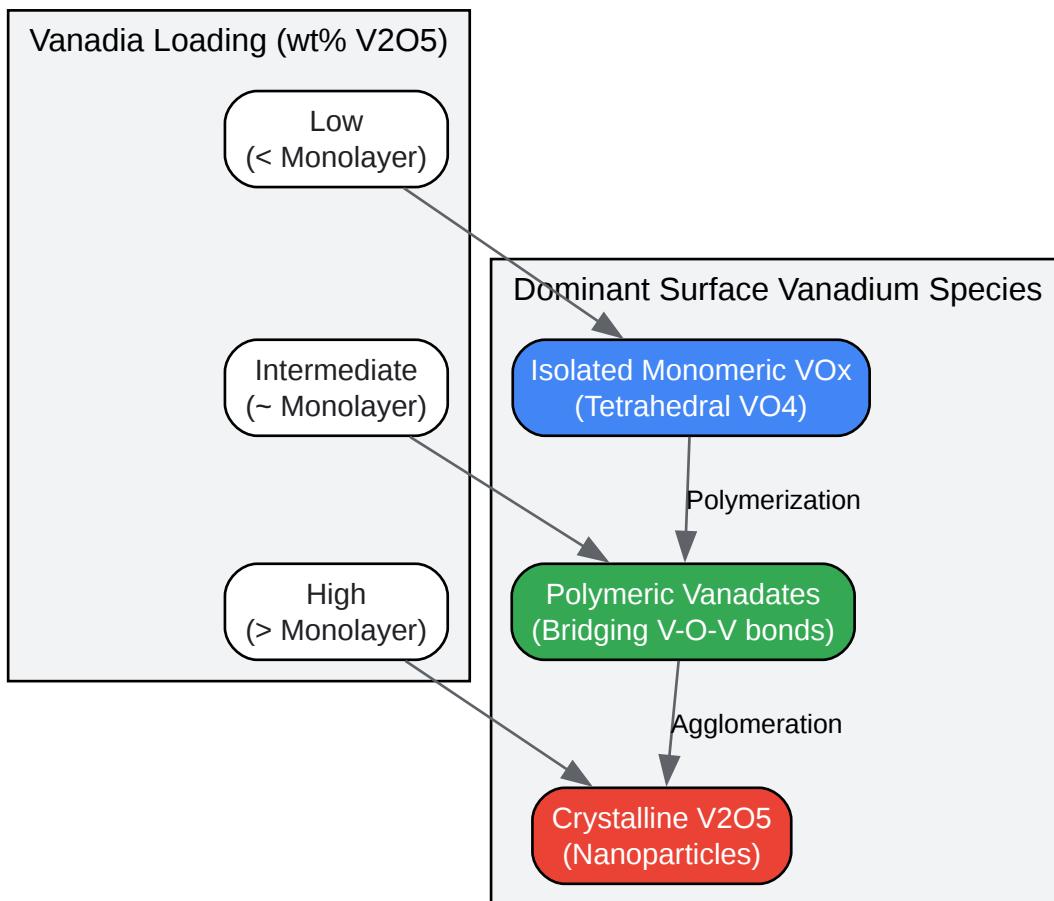
Key Preparation Methods

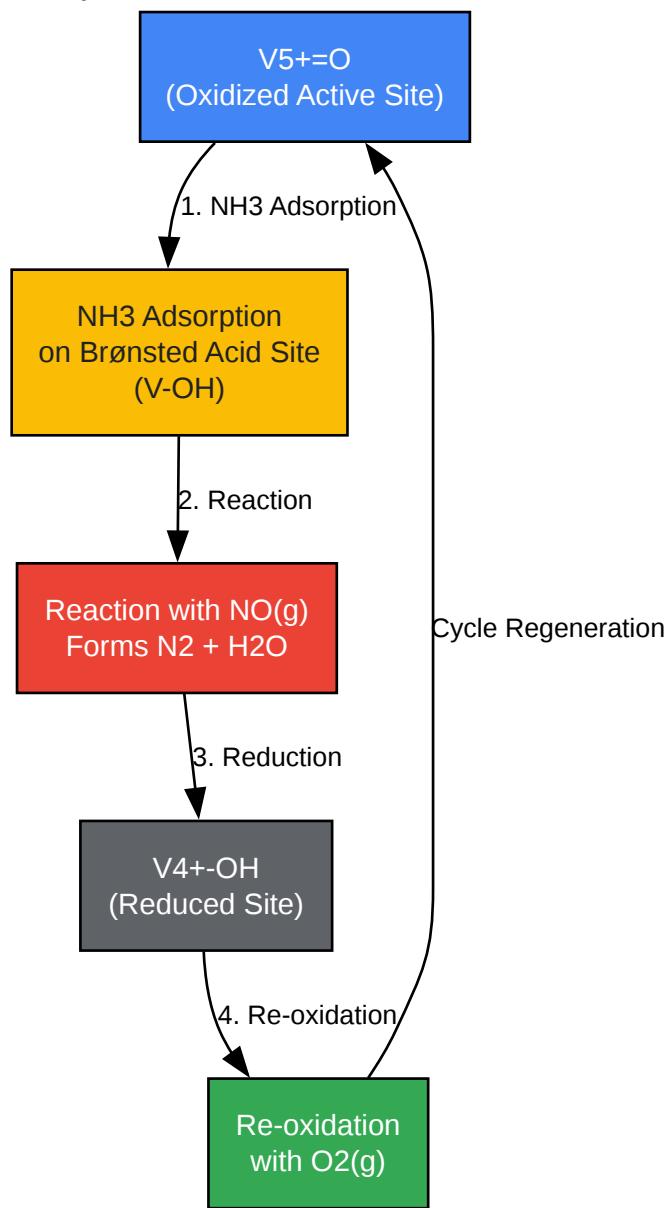
- **Incipient Wetness Impregnation (IWI):** This is the most common method, where a solution containing a vanadium precursor (e.g., ammonium metavanadate, vanadium oxalate, or vanadium triisopropoxide oxide) is added to the TiO₂ support.[8][9] The volume of the solution is equal to the pore volume of the support, ensuring even distribution. The impregnated support is then dried and calcined at high temperatures (e.g., 450-580 °C) to decompose the precursor and form the active oxide species.[8][9]
- **Sol-Gel Method:** This method involves the co-hydrolysis of vanadium and titanium precursors (e.g., vanadium alkoxides and titanium alkoxides).[5][10] It allows for intimate mixing of the components at a molecular level, potentially leading to high vanadia dispersion and incorporation into the titania structure.[5][11] The resulting gel is dried and calcined to produce the final catalyst.[5]
- **Grafting:** This technique involves reacting a volatile vanadium precursor, such as vanadyl chloride (VOCl₃), with the surface hydroxyl groups of the titania support.[6][12] This method

can create a very well-dispersed, covalently bonded vanadia monolayer.

General Workflow for VO_x/TiO₂ Catalyst Preparation

Influence of Vanadia Loading on Surface Species



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